

In-Depth Technical Guide: Synthesis of 4-(Cyclohexylamino)phenol

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Compound of Interest

Compound Name: 4-(Cyclohexylamino)phenol

CAS No.: 10014-69-4

Cat. No.: B1452235

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Executive Summary

- Target Molecule: 4-(Cyclohexylamino)phenol
- CAS Number: 101-87-1[1][2][3]
- Molecular Formula:
- Core Application: Intermediate for N-alkyl-p-phenylenediamine antioxidants (e.g., antiozonants for rubber), pharmaceutical intermediates, and dye precursors.
- Primary Synthesis Route: Catalytic Reductive Alkylation of p-aminophenol with cyclohexanone.

This guide prioritizes the Reductive Alkylation pathway over nucleophilic substitution (using cyclohexyl halides) because it avoids the formation of stoichiometric salt waste, offers higher N-selectivity over O-alkylation, and utilizes readily available precursors.

Retrosynthetic Analysis & Mechanism

To design a robust protocol, we first deconstruct the target molecule. The disconnection occurs at the C-N bond between the secondary amine and the cyclohexyl ring.

Pathway Logic

- Precursors: p-Aminophenol (nucleophile) and Cyclohexanone (electrophile).
- Intermediate:

-(4-Hydroxyphenyl)cyclohexanimine (Schiff Base).
- Transformation: The carbonyl group of cyclohexanone condenses with the primary amine of p-aminophenol to form an imine, which is subsequently hydrogenated to the secondary amine.

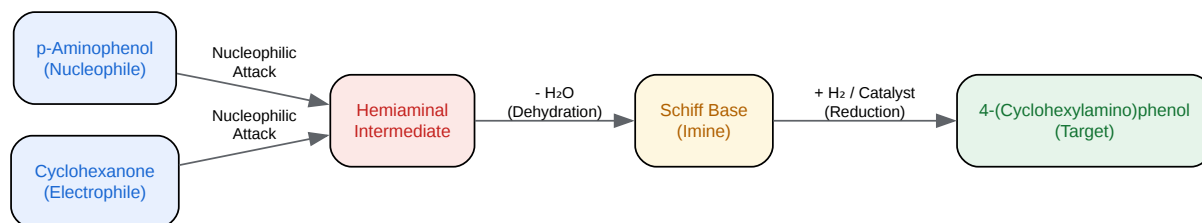
Reaction Mechanism

The reaction proceeds via a condensation-reduction sequence:

- Hemiaminal Formation: Nucleophilic attack of the amine nitrogen on the ketone carbonyl.^[4]
- Dehydration: Loss of water to form the imine (bond).
- Catalytic Hydrogenation: Addition of

across the imine double bond to yield the target amine.

Critical Selectivity Challenge: The phenol ring is susceptible to hydrogenation (yielding 4-aminocyclohexanol derivatives). The catalyst and conditions must be tuned to reduce the imine () without reducing the aromatic phenol ring ().



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Figure 1: Mechanistic pathway from precursors to target via imine formation.[4]

Experimental Protocol

This protocol is designed for a laboratory scale (approx. 0.5 mol) but uses parameters scalable to pilot plants.

Materials & Equipment

- Reactants:
 - p-Aminophenol (PAP): 54.5 g (0.5 mol) – Ensure high purity to prevent catalyst poisoning.
 - Cyclohexanone: 54.0 g (0.55 mol) – 1.1 eq excess to drive equilibrium.
- Catalyst:
 - 5% Pt/C (Platinum on Carbon) or sulfided 5% Pd/C.
 - Note: Platinum is often preferred over Palladium for minimizing ring hydrogenation under mild conditions. Sulfided catalysts further poison the metal against aromatic reduction.
- Solvent: Methanol or Ethanol (250 mL).
- Equipment: High-pressure Parr reactor (autoclave) or similar hydrogenation vessel.

Step-by-Step Methodology

Phase 1: Reactor Charging

- **Dissolution:** In a beaker, dissolve 54.5 g of p-aminophenol in 200 mL of Methanol. Mild heating (40°C) may be required.
- **Loading:** Transfer the solution to the autoclave vessel.
- **Add Reagents:** Add 54.0 g of Cyclohexanone and the catalyst slurry (2.0 g of 5% Pt/C suspended in 50 mL Methanol).
- **Sealing:** Seal the reactor and purge with Nitrogen () three times (pressurize to 5 bar, vent) to remove oxygen.

Phase 2: Hydrogenation (Reductive Alkylation)

- **H₂ Introduction:** Purge the reactor with Hydrogen () three times.
- **Pressurization:** Pressurize to 30 bar (approx. 435 psi).
 - **Scientific Rationale:** Higher pressure favors the reduction of the imine but increases the risk of ring saturation. 30 bar is a balanced operating point.
- **Heating:** Heat the mixture to 80°C with vigorous stirring (800-1000 rpm).
 - **Mass Transfer:** High stirring speed is crucial to overcome gas-liquid mass transfer limitations.
- **Monitoring:** Monitor uptake. The reaction is complete when pressure drop ceases (typically 2-4 hours).

Phase 3: Work-up and Purification

- **Filtration:** Cool the reactor to room temperature and vent . Filter the reaction mixture through a Celite pad to recover the catalyst (store wet to prevent pyrophoric ignition).

- Concentration: Remove the solvent (Methanol) and excess cyclohexanone via rotary evaporation under reduced pressure.
- Crystallization:
 - Dissolve the crude solid in hot Toluene (or an Ethanol/Water mix).
 - Cool slowly to 0-5°C to precipitate the product.
 - Filter the crystals and wash with cold toluene.
- Drying: Dry in a vacuum oven at 50°C for 6 hours.

Expected Data

Parameter	Value
Yield	85 - 92%
Melting Point	139 - 141°C
Appearance	Off-white to light grey crystalline solid
Purity (HPLC)	> 98.5%

Process Control & Troubleshooting

Selectivity Control (The "Ring Issue")

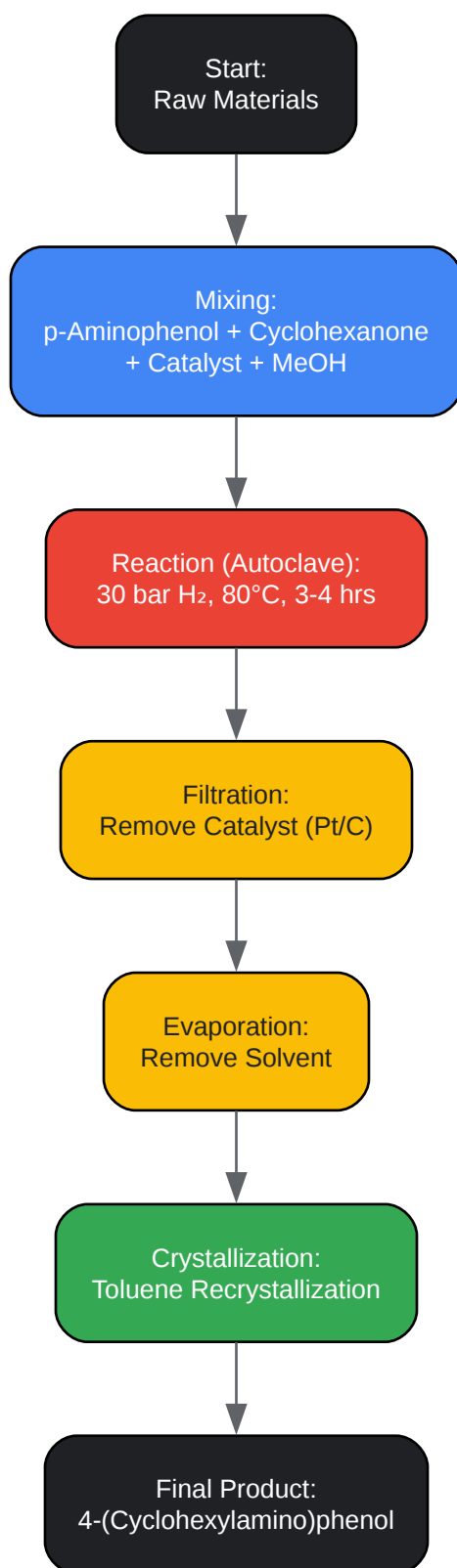
The most common failure mode is the hydrogenation of the phenol ring, producing 4-(cyclohexylamino)cyclohexanol.

- Symptom: Hydrogen uptake continues past the theoretical calculation (1 mole per mole of imine).
- Correction:
 - Lower Temperature: Reduce reaction temp to 60°C.

- Change Catalyst: Switch to Sulfided Pt/C. Sulfur acts as a modifier, selectively inhibiting the adsorption of the aromatic ring onto the catalyst surface while allowing the bond to reduce.

Impurity Management

- Unreacted p-Aminophenol: Indicates insufficient cyclohexanone or poor imine formation. Ensure >1.1 equivalents of ketone are used.
- Bis-alkylation: Formation of N,N-dicyclohexyl derivatives. This is sterically difficult with cyclohexanone but possible. Use exact stoichiometry or slight excess of amine if this persists.



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Figure 2: Operational workflow for the synthesis process.

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